

# 5-aminonaphthalen-1-ol chemical structure and IUPAC name.

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## Compound of Interest

Compound Name: 5-Amino-1-naphthol

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## An In-Depth Technical Guide to 5-aminonaphthalen-1-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound 5-aminonaphthalen-1-ol, also known as **5-Amino-1-naphthol**. It covers its chemical identity, physicochemical properties, synthesis, and key applications, with a focus on its relevance in research and development.

## Chemical Structure and IUPAC Name

The compound 5-aminonaphthalen-1-ol is a derivative of naphthalene, featuring both an amino (-NH<sub>2</sub>) and a hydroxyl (-OH) functional group.

- IUPAC Name: 5-aminonaphthalen-1-ol[1]
- Chemical Formula: C<sub>10</sub>H<sub>9</sub>NO[1][2][3]
- Canonical SMILES: C1=CC2=C(C=CC=C2O)C(=C1)N[2]
- InChI Key: ZBIBQNVRTVLOHQ-UHFFFAOYSA-N[2][4]

Chemical Structure:

Chemical structure of 5-aminonaphthalen-1-ol.

## Physicochemical and Crystallographic Data

The properties of 5-aminonaphthalen-1-ol are summarized below. This data is crucial for its application in synthesis, analytical chemistry, and materials science.

Identifier	Value	Reference
CAS Number	83-55-6	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	159.18 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
EC Number	201-486-9	<a href="#">[1]</a> <a href="#">[4]</a>

Property	Value	Reference
Appearance	Powder	<a href="#">[2]</a>
Melting Point	190-192 °C (decomposes)	<a href="#">[4]</a> <a href="#">[5]</a>
Solubility	Sparingly soluble in water; Soluble in ethanol, acetone, chloroform, DMSO.	<a href="#">[2]</a> <a href="#">[6]</a>

Computed Property	Value	Reference
XLogP3	1.5	<a href="#">[1]</a>
Hydrogen Bond Donor Count	2	<a href="#">[1]</a>
Hydrogen Bond Acceptor Count	2	<a href="#">[1]</a>
Exact Mass	159.068413911 Da	<a href="#">[1]</a>

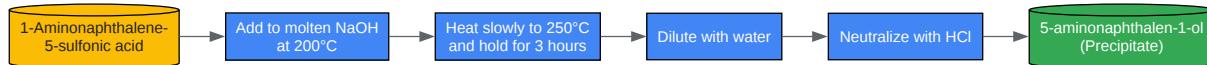
Crystallographic Data	Value	Reference
Crystal System	Monoclinic	
Space Group	P2 <sub>1</sub> /c	
Intermolecular Interactions	N-H···O and O-H···N hydrogen bonds form a 2D polymeric structure.	[7][8]
π–π Stacking Distance	3.450 (4) Å	[7][8]

## Experimental Protocols

A common laboratory and industrial synthesis method involves the alkali fusion of an aminonaphthalene sulfonic acid.[5]

Protocol:

- Reactant Preparation: 1-Aminonaphthalene-5-sulfonic acid paste is used as the starting material.
- Alkali Fusion: The paste is added to molten sodium hydroxide at an initial temperature of 200°C.
- Reaction: The mixture is heated slowly to 250°C and maintained at this temperature for 3 hours to complete the reaction.
- Work-up: The reaction mass is cooled and then diluted with water.
- Precipitation: The solution is carefully neutralized with hydrochloric acid, causing the 5-aminonaphthalen-1-ol product to precipitate out of the solution.
- Isolation: The precipitate is collected, washed, and dried. This method typically yields the product with a purity corresponding to a melting point of 192°C.[5]



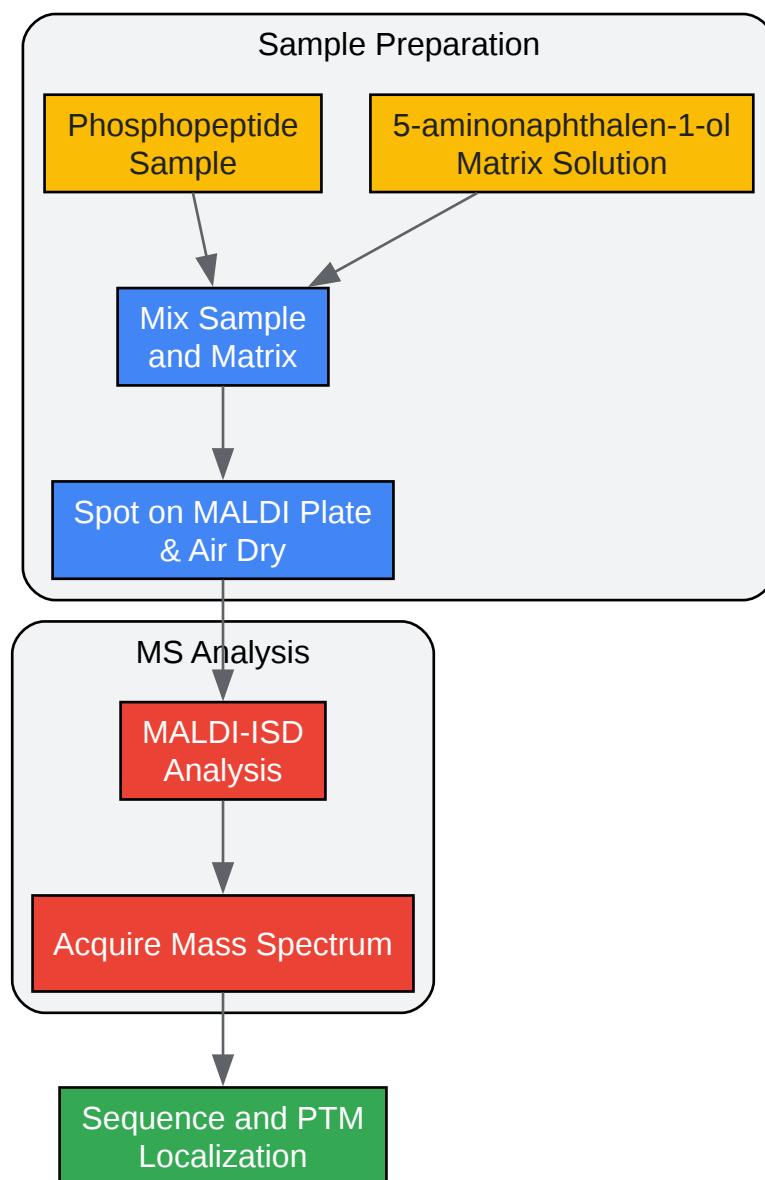
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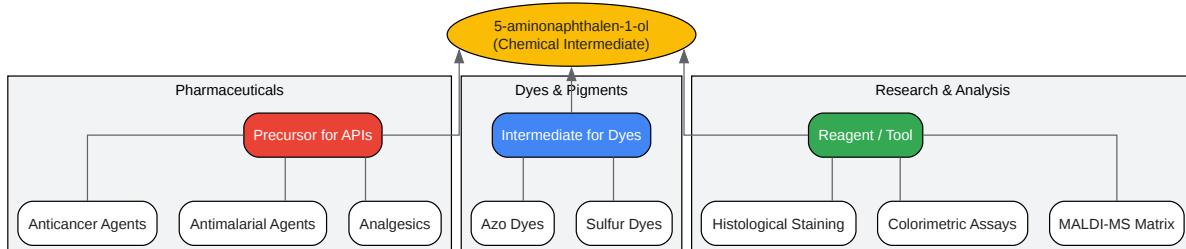
Workflow for the synthesis of 5-aminonaphthalen-1-ol.

5-aminonaphthalen-1-ol has been identified as a novel matrix for Matrix-Assisted Laser Desorption/Ionization In-Source Decay (MALDI-ISD) mass spectrometry, particularly for the analysis of phosphorylated peptides.[2]

Protocol Outline:

- Matrix Solution Preparation: Prepare a saturated solution of 5-aminonaphthalen-1-ol in a suitable organic solvent mixture (e.g., acetonitrile/water with trifluoroacetic acid).
- Sample-Matrix Co-crystallization: Mix the phosphopeptide sample with the matrix solution.
- Spotting: Deposit a small volume (e.g., 1  $\mu$ L) of the mixture onto a MALDI target plate and allow it to air-dry, forming co-crystals.
- Mass Spectrometry Analysis: Analyze the sample using a MALDI-TOF mass spectrometer equipped for ISD. The 5-aminonaphthalen-1-ol matrix facilitates the generation of c'-series fragment ions from the peptides.
- Data Interpretation: The resulting mass spectrum, rich in fragment ions, allows for detailed sequencing and localization of phosphorylation sites on the peptide.





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